

2,2,5,5-Tetramethylhexane molecular weight and formula

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylhexane

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Technical Guide: 2,2,5,5-Tetramethylhexane

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides core information on the chemical properties, synthesis, and analysis of **2,2,5,5-tetramethylhexane**. It includes a summary of its molecular data, a detailed, generalized protocol for its synthesis via the Wurtz reaction, and a standard methodology for its identification and purity assessment using Gas Chromatography-Mass Spectrometry (GC-MS). As a saturated alkane, **2,2,5,5-tetramethylhexane** is not involved in biological signaling pathways; therefore, this guide focuses on the fundamental chemical workflows relevant to its preparation and characterization in a laboratory setting.

Core Molecular Data

The fundamental quantitative data for **2,2,5,5-tetramethylhexane** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and safety assessments.

Property	Value	Citation(s)
Molecular Formula	C ₁₀ H ₂₂	[1][2][3][4][5]
Molecular Weight	142.28 g/mol	[1][2][3][4]
CAS Number	1071-81-4	[1][2][5]
IUPAC Name	2,2,5,5-tetramethylhexane	[1][3]
Synonym	Bineopentyl	[1][5]
Density	0.734 g/cm ³	[2]
Boiling Point	138.8 °C at 760 mmHg	[2]
Melting Point	-12.6 °C	[2]

Synthesis Protocol: Wurtz Reaction

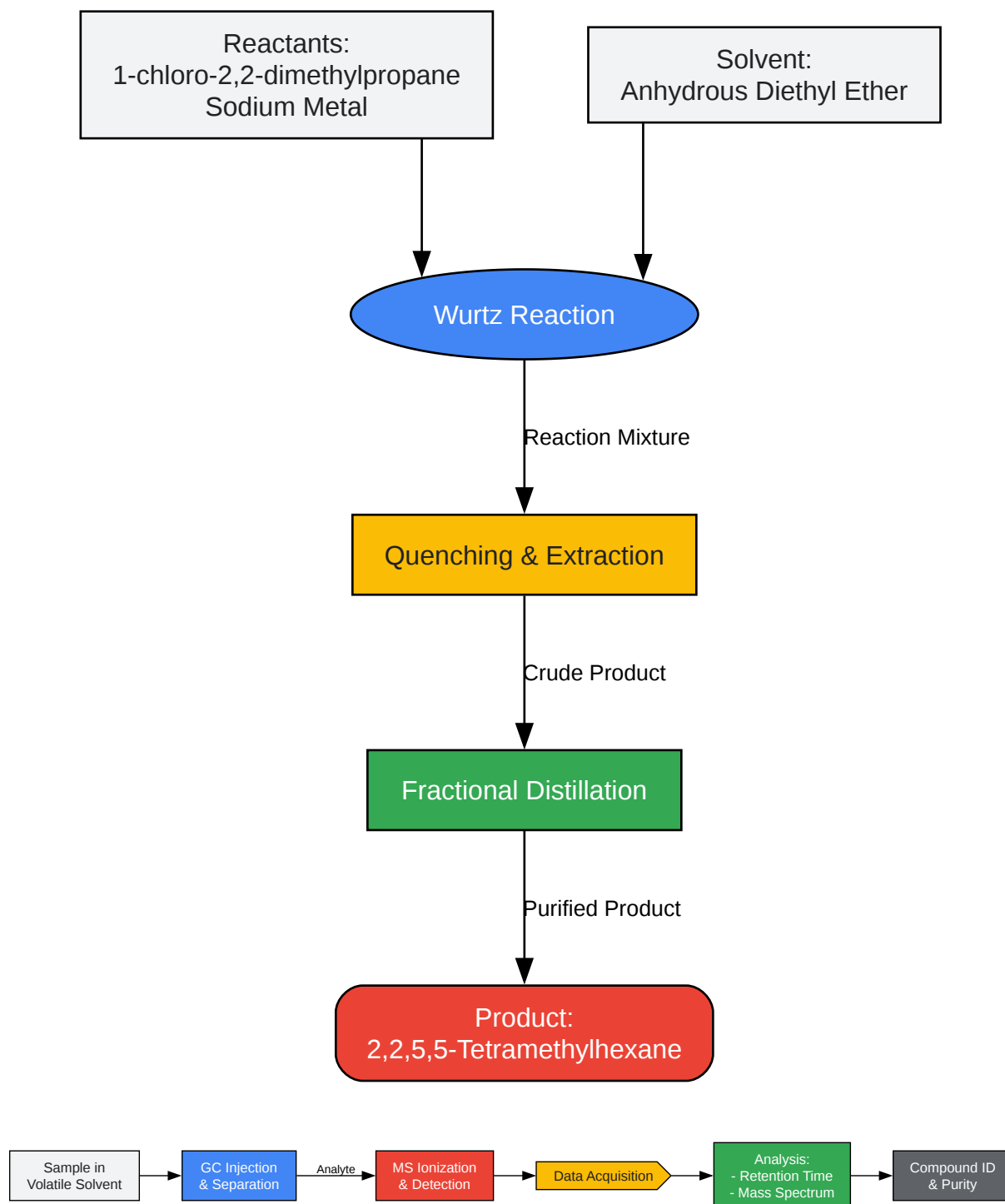
A common method for the synthesis of symmetrical alkanes such as **2,2,5,5-tetramethylhexane** is the Wurtz reaction. This reaction involves the coupling of two alkyl halide molecules using sodium metal in an inert solvent.

Reaction Scheme: $2(\text{CH}_3)_3\text{C-CH}_2\text{-Cl} + 2\text{Na} \rightarrow (\text{CH}_3)_3\text{C-CH}_2\text{-CH}_2\text{-C}(\text{CH}_3)_3 + 2\text{NaCl}$

Experimental Protocol:

- Materials:
 - 1-chloro-2,2-dimethylpropane (neopentyl chloride)
 - Sodium metal (as a dispersion or freshly cut pieces)
 - Anhydrous diethyl ether (or other suitable inert solvent like THF)
 - Apparatus for reactions under an inert atmosphere (e.g., Schlenk line, nitrogen/argon balloon)
- Procedure:

- Preparation: A three-necked round-bottom flask is flame-dried and fitted with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet.
- Reaction Setup: Sodium metal is added to the flask along with anhydrous diethyl ether under a positive pressure of inert gas.
- Initiation: A solution of 1-chloro-2,2-dimethylpropane in anhydrous diethyl ether is prepared and added to the dropping funnel. A small amount is added to the sodium suspension to initiate the reaction.
- Execution: Once the reaction begins (indicated by cloudiness or gentle reflux), the remaining alkyl halide solution is added dropwise at a rate that maintains a controlled reflux.
- Completion and Workup: After the addition is complete, the mixture is stirred and may be gently heated to ensure the reaction goes to completion. The reaction is then carefully quenched by the slow addition of ethanol, followed by water to destroy any unreacted sodium.
- Extraction and Purification: The organic layer is separated, washed with water and brine, and dried over an anhydrous salt (e.g., MgSO_4). The solvent is removed by distillation. The resulting crude **2,2,5,5-tetramethylhexane** can be purified by fractional distillation.



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